

Comparison of 4-Bromophenylacetic Acid Analytical Standards

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Compound of Interest

Compound Name: *4-Bromophenylacetic acid*

Cat. No.: *B019724*

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The quality and characterization of an analytical standard are paramount. Different suppliers offer **4-Bromophenylacetic acid** with varying purity levels and characterization data. A summary of offerings from prominent suppliers is presented below.

Supplier/Brand	Product Name	Purity/Assay Specification	Form	Melting Point (°C)	Analytical Method for Assay
Thermo Scientific Chemicals	4-Bromophenyl acetic acid, 99%	≥98.5% (Silylated GC) ≥98.5 to ≤101.5% (Aqueous acid-base Titration)	Crystals or powder, white to pale cream	113.0 - 120.0	Gas Chromatography, Titration ^[1]
Sigma-Aldrich	4-Bromophenyl acetic acid	98%	Powder	114 - 117	Not specified
LGC Standards	4-Bromophenyl acetic Acid	Not specified (Sold as a Certified Reference Material)	Neat	Not specified	Not specified

Note: The choice of standard will depend on the stringency of the analytical requirement. For quantitative applications requiring high accuracy, a standard with a well-defined purity assay (e.g., from Thermo Scientific) or a Certified Reference Material (CRM) is recommended.

Experimental Protocols for Analysis

The analysis of **4-Bromophenylacetic acid** can be performed using several analytical techniques. The most common methods are High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS).

High-Performance Liquid Chromatography (HPLC) Method

HPLC is a robust method for the quantification and purity assessment of **4-Bromophenylacetic acid**. A reverse-phase method is typically employed.^[2]

Methodology:

- Column: Newcrom R1 or a similar C18 column (e.g., 250 x 4.6 mm, 5 μ m).
- Mobile Phase: A mixture of acetonitrile and water with an acid modifier. For example, Acetonitrile:Water (50:50) with 0.1% phosphoric acid.[\[2\]](#) For Mass Spectrometry (MS) detection, a volatile modifier like formic acid should be used instead of phosphoric acid.[\[2\]](#)
- Flow Rate: 1.0 mL/min.
- Detection: UV detector at 220 nm.
- Injection Volume: 10 μ L.
- Standard Preparation: Prepare a stock solution of 1 mg/mL **4-Bromophenylacetic acid** in the mobile phase. Create a series of working standards (e.g., 1, 5, 10, 25, 50, 100 μ g/mL) by serial dilution of the stock solution to generate a calibration curve.
- Sample Preparation: Dissolve the sample in the mobile phase to a concentration within the calibration range. Filter through a 0.45 μ m syringe filter before injection.

Gas Chromatography-Mass Spectrometry (GC-MS) Method

GC-MS provides high selectivity and sensitivity, making it suitable for identification and trace-level quantification.[\[3\]](#) As **4-Bromophenylacetic acid** is a carboxylic acid, derivatization (e.g., silylation) is often required to improve its volatility and chromatographic performance.

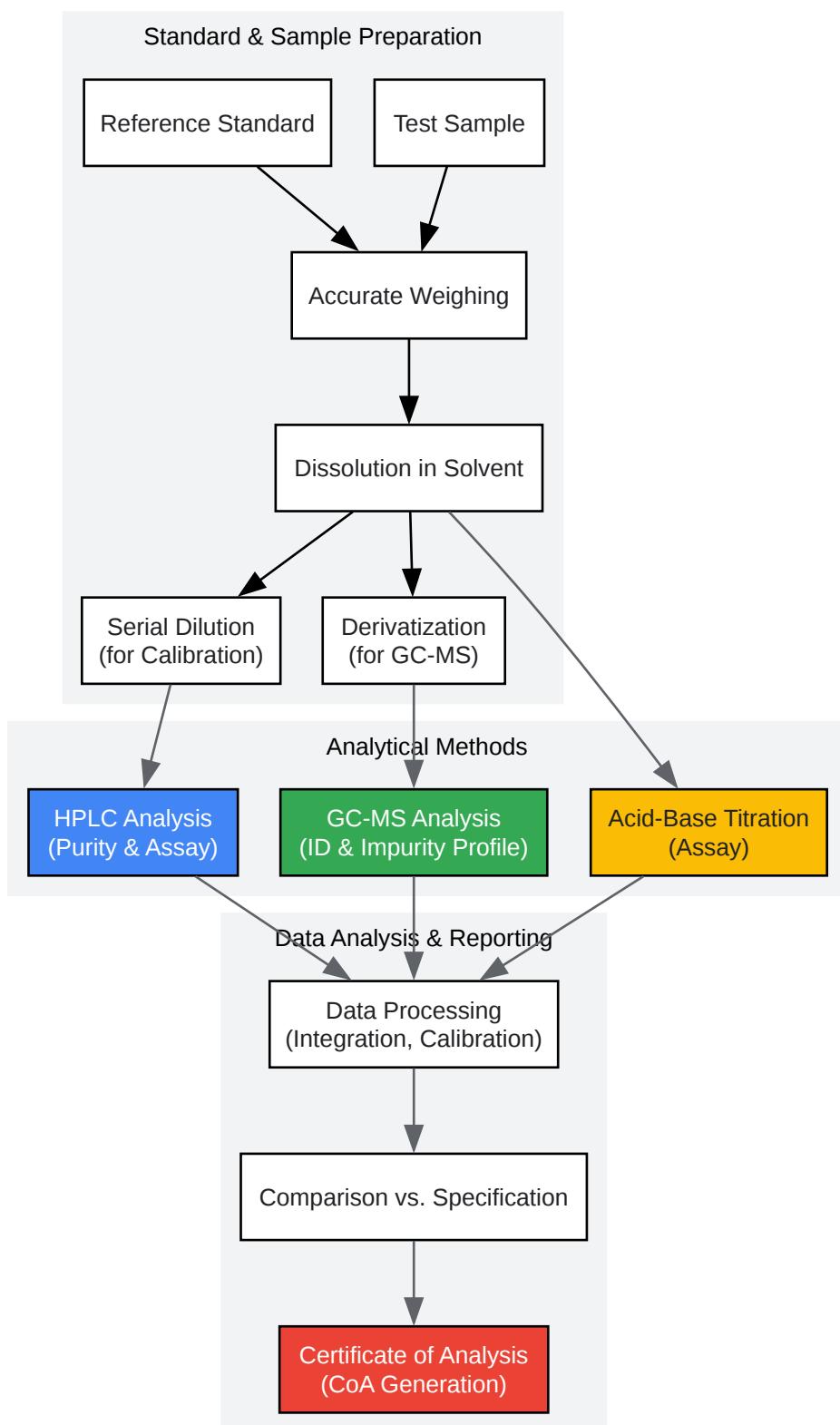
Methodology:

- Derivatization (Silylation):
 - Accurately weigh 1-2 mg of the **4-Bromophenylacetic acid** standard or sample into a vial.
 - Add 200 μ L of a silylating agent (e.g., BSTFA with 1% TMCS).
 - Add 800 μ L of a solvent like acetonitrile or pyridine.

- Cap the vial tightly and heat at 70°C for 30 minutes.
- Cool to room temperature before injection.
- GC-MS Conditions:
 - Column: DB-5ms capillary column (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.[3]
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.[3]
 - Inlet Temperature: 280 °C.[3]
 - Injection Mode: Splitless (1 µL injection volume).[3]
 - Oven Temperature Program: Initial temperature of 150°C for 1 minute, then ramp at 20°C/min to 300°C and hold for 5 minutes.[3]
 - MS Transfer Line Temperature: 290 °C.
 - Ion Source Temperature: 230 °C.
 - Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: 50-350 m/z. Key identifying ions for the parent molecule (m/z 214, 216) and major fragments (m/z 169, 171) should be monitored.[4]

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the comprehensive analysis and qualification of a **4-Bromophenylacetic acid** analytical standard.

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Caption: Workflow for the analysis of **4-Bromophenylacetic acid**.

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